

# 5-Acetylsalicylamide solubility DMF organic solvents

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## Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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## Confirmed Solubility Data

The table below summarizes the available quantitative and qualitative solubility data for **5-Acetylsalicylamide** (CAS 40187-51-7) from technical sources.

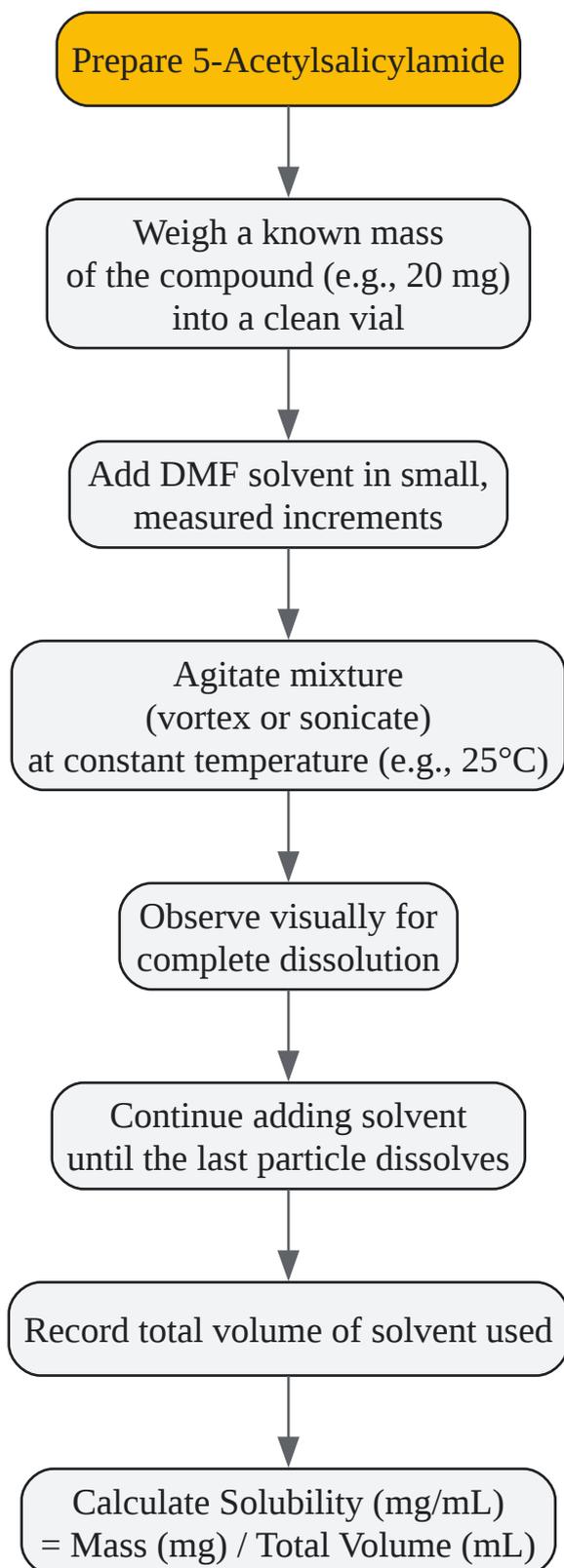
Property	Reported Data
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub> [1] [2] [3]
Molecular Weight	179.17 g/mol [2] [3]
Melting Point	220 - 222 °C (lit.) [2] [3]
Appearance	White to cream or beige crystalline powder [1] [2] [3]
Solubility in DMSO	Slightly soluble [2] [3]
Solubility in Methanol	Slightly soluble [2] [3]
Solubility in Water	Springly soluble / relatively insoluble [1]
Solubility in Ethanol	Soluble (used for recrystallization) [1] [4]

Property	Reported Data
Solubility in Ether	Soluble [1]

While DMF is not explicitly listed, its chemical similarity to DMSO suggests it could be a potential solvent. The experimental protocol below can be used to determine the exact solubility in DMF.

## Experimental Protocol for Solubility Determination

Since direct data for DMF is unavailable, you can use this detailed methodology, adapted from a synthesis patent, to determine the solubility experimentally [4].



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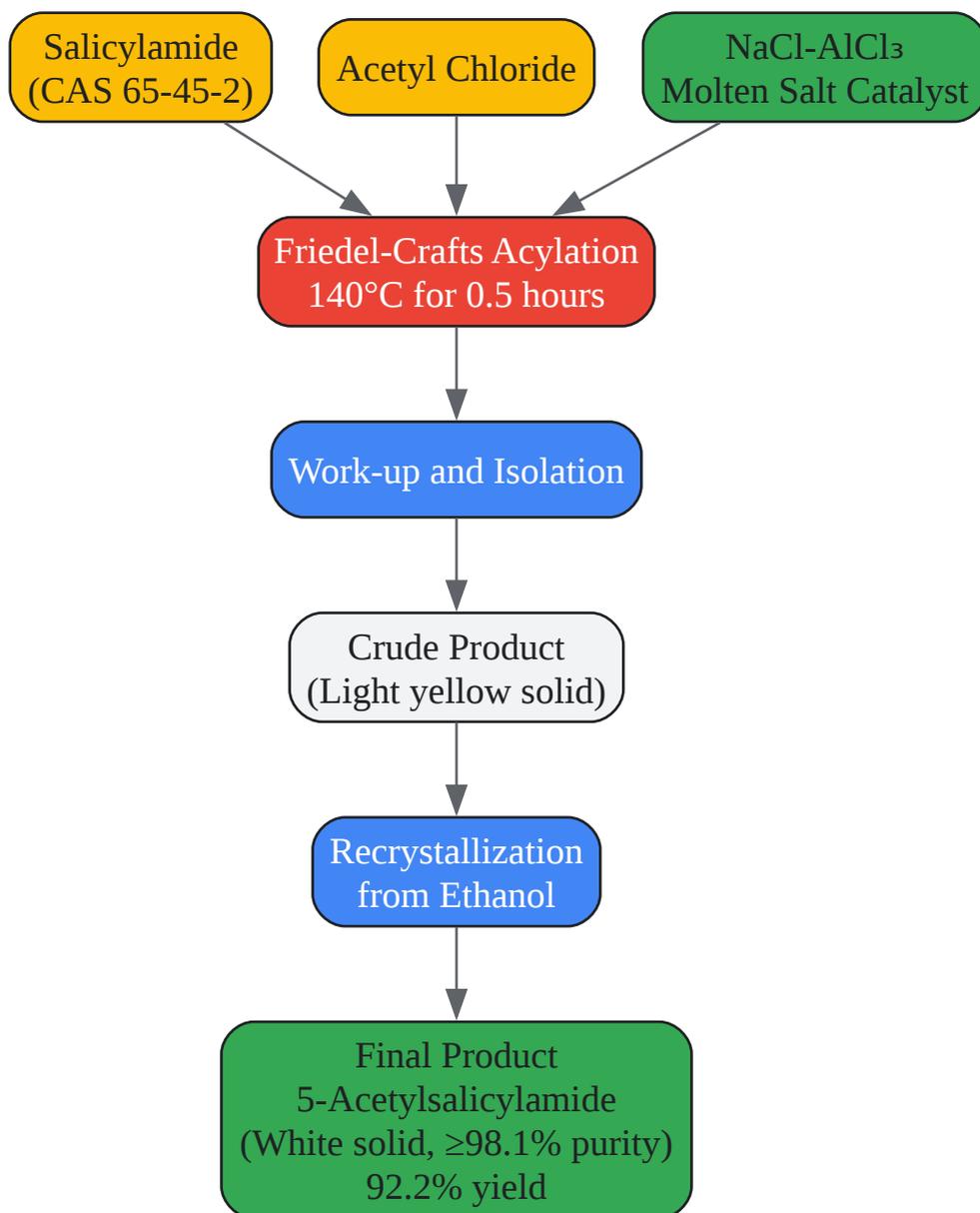
*Experimental workflow for determining solubility*

**Key Considerations for the Protocol:**

- **Temperature Control:** Perform the experiment in a temperature-controlled environment, as solubility is highly temperature-dependent. For a more complete profile, you can repeat the process at different temperatures (e.g., 4°C and 37°C).
- **Equilibration Time:** After each solvent addition and agitation, allow the mixture to stand for a period to ensure it has reached equilibrium before assessing dissolution.
- **Documentation:** Record the brand and purity of the DMF used, as impurities can affect solubility outcomes.

## Synthesis and Application Context

The synthesis method for **5-Acetylsalicylamide** provides context for its handling in organic environments.



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#### *Synthetic pathway for 5-Acetylsalicylamide production*

This synthesis confirms that the compound is stable in organic reaction conditions. Its primary applications in research include [2] [3]:

- **Reagent in Synthesis:** Used as a building block for phosphotyrosine peptidomimetic prodrugs and 4-aminopiperidine ureas, which are human  $\beta_3$  adrenergic receptor agonists.
- **Pharmaceutical Intermediate:** Serves as an intermediate in the synthesis of other compounds and is referenced as an impurity in certain drug substances (e.g., Labetalol Impurity 22, Aliskiren Impurity 59).

## Key Takeaways for Researchers

- **Solubility Gaps:** The absence of DMF data presents an opportunity for experimental characterization in your lab.
- **Promising Solvents:** Ethanol and DMSO are confirmed effective solvents for this compound, with ethanol being particularly useful for recrystallization [1] [4].
- **Handling Notes:** **5-Acetylsalicylamide** should be stored sealed in a dry environment at room temperature [2] [3].

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## References

1. - 5 40187-51-7 BP EP USP CAS... Acetylsalicylamide [fengchengroup.com]
2. 40187-51-7 | CAS DataBase [chemicalbook.com]
3. - 5 | 40187-51-7 Acetylsalicylamide [chemicalbook.com]
4. CN104557604A - Synthetic method for 5 - acetylsalicylamide [patents.google.com]

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